

Application Note: Analytical Characterization of 2-Bromo-6-hydroxy-3-nitropyridine

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Compound of Interest

Compound Name: 2-Bromo-6-hydroxy-3-nitropyridine

CAS No.: 623563-76-8

Cat. No.: B1502565

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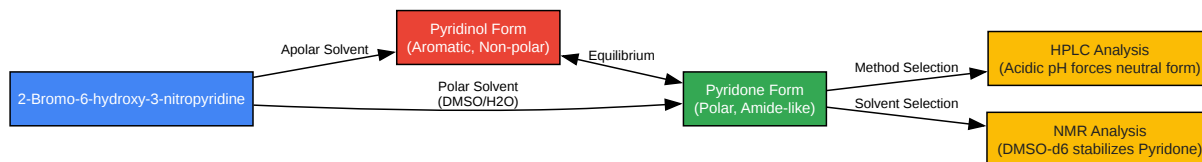
Introduction & Chemical Context

2-Bromo-6-hydroxy-3-nitropyridine is a highly functionalized pyridine intermediate often employed in the synthesis of kinase inhibitors and complex heterocyclic scaffolds. Its analysis is complicated by two primary factors:

- **Tautomerism:** Like most 2-hydroxypyridines, this compound exists in equilibrium between the pyridinol (aromatic) and pyridone (non-aromatic, amide-like) forms. The electron-withdrawing nitro group at position 3 and the bromine at position 2 significantly influence this equilibrium, generally favoring the pyridone tautomer in polar solvents.
- **Acidity:** The presence of the nitro group ortho to the hydroxyl/amide functionality increases the acidity of the N-H/O-H proton (predicted pKa ~4–5). This necessitates strict pH control during liquid chromatography to prevent peak broadening or splitting.

Structural Dynamics

The following diagram illustrates the tautomeric equilibrium and the analytical workflow required to capture the distinct physicochemical states of the molecule.



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Caption: Tautomeric equilibrium shifting based on solvent environment, dictating analytical method parameters.

High-Performance Liquid Chromatography (HPLC) Protocol[1][2][3]

Method Development Rationale

- **Column Selection:** A C18 column with polar-embedded groups or high carbon load is recommended to retain the polar pyridone form while resisting phase collapse in high-aqueous conditions.
- **Mobile Phase pH:** Due to the acidic nature of the nitropyridone proton, the mobile phase must be buffered to pH 2.0–2.5. This suppresses ionization (keeping the molecule in its neutral protonated state), ensuring sharp peak shape and reproducible retention times.
- **Detection:** The nitro group provides a strong chromophore. While 254 nm is standard, 300–330 nm is often more selective for nitropyridines, reducing interference from non-nitro impurities.

Standard Operating Procedure (SOP)

Instrumentation: Agilent 1200/1260 Infinity II or equivalent (Waters Alliance). Column: Agilent ZORBAX Eclipse Plus C18 (4.6 x 150 mm, 3.5 μ m) or Phenomenex Luna C18(2).

Parameter	Setting
Mobile Phase A	0.1% Formic Acid in Water (pH ~2.7) or 20 mM Potassium Phosphate (pH 2.5)
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Column Temp	30°C (Controlled)
Injection Volume	5.0 µL
Detection (UV)	254 nm (Primary), 310 nm (Secondary)
Run Time	20 Minutes

Gradient Program:

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	95	5	Equilibration
2.0	95	5	Isocratic Hold
12.0	40	60	Linear Gradient
15.0	5	95	Wash
15.1	95	5	Re-equilibration
20.0	95	5	End

Sample Preparation:

- Diluent: 50:50 Water:Acetonitrile.[\[1\]](#)
- Stock Solution: Dissolve 10 mg of substance in 2 mL DMSO (to ensure complete solubility of the pyridone form), then dilute to 10 mL with Diluent.
- Working Solution: Dilute Stock to 0.5 mg/mL with Diluent. Filter through 0.22 µm PTFE filter.

System Suitability Criteria:

- Tailing Factor: < 1.5 (Critical due to potential interaction of OH/NH with silanols).
- Theoretical Plates: > 5000.
- Retention Time %RSD: < 2.0% (n=5).

Nuclear Magnetic Resonance (NMR) Protocol[4][5] [6][7][8][9] Solvent Selection Logic

Chloroform-d (

) is generally unsuitable because the compound is sparingly soluble and the pyridone/pyridinol equilibrium may be slow, leading to broad lines. DMSO-d6 is the mandatory solvent. It effectively solvates the polar nitro/hydroxy groups, stabilizes the pyridone tautomer via hydrogen bonding, and slows proton exchange enough to often observe the N-H/O-H signal as a distinct peak (or broad singlet).

¹H NMR Acquisition Parameters

- Frequency: 400 MHz or higher.
- Solvent: DMSO-d6.
- Scans (NS): 16–32 (Sufficient for >95% purity).
- Pulse Delay (D1): ≥ 1.0 second (Ensure relaxation of aromatic protons).
- Temperature: 298 K.[2][3]

Spectral Interpretation (Predicted)

The structure contains two aromatic protons at positions 4 and 5. Based on substituent effects (Nitro at 3, Hydroxy/Oxo at 6), we expect an AB system (or two doublets).

Position	Proton Type	Chemical Shift (ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
NH / OH	Exchangeable	12.0 – 13.5	Broad Singlet	-	Deshielded by NO ₂ and pyridone character.
H-4	Aromatic	8.30 – 8.60	Doublet (d)	8.0 – 9.0	Ortho to NO ₂ (strong deshielding).
H-5	Aromatic	6.80 – 7.20	Doublet (d)	8.0 – 9.0	Ortho to C=O/C-OH (shielding relative to Pyridine).

Note on H-5 Shift: In the pyridone form, the proton alpha to the carbonyl (H-5) is typically significantly upfield compared to a standard pyridine ring, often appearing near 6.5–7.0 ppm.

13C NMR Features[5][7][8][9]

- Carbonyl (C-6): Expect a signal at 155–165 ppm, characteristic of the pyridone C=O.
- C-NO₂ (C-3): Typically 130–140 ppm.
- C-Br (C-2): Distinctive shift, likely 110–120 ppm.

References

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